

# Application Notes & Protocols: Yeast Two-Hybrid (Y2H) Screen for OdVP3 Protein Interactions

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## Compound of Interest

Compound Name: OdVP3

Cat. No.: B1577229

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Audience: Researchers, scientists, and drug development professionals.

Objective: To provide a comprehensive guide for identifying and characterizing host protein interactions with the Viral Protein 3 (VP3) of the Oryctes rhinoceros densovirus (**OdVP3**) using a yeast two-hybrid (Y2H) screening approach.

## Introduction

The yeast two-hybrid (Y2H) system is a powerful molecular biology technique used to discover protein-protein interactions (PPIs) in vivo.[1][2] The method is based on the modular nature of transcription factors, which typically have a DNA-binding domain (BD) and a transcriptional activation domain (AD). In the Y2H system, a "bait" protein (e.g., **OdVP3**) is fused to the BD, and a library of potential "prey" proteins is fused to the AD. If the bait and prey proteins interact within the yeast nucleus, the BD and AD are brought into close proximity, reconstituting a functional transcription factor. This drives the expression of downstream reporter genes, allowing for the selection and identification of interacting partners.[3]

Viral proteins, particularly structural proteins like VP3, are known to interact with a multitude of host cellular factors to facilitate viral replication, assembly, and evasion of the host immune response. Identifying the host proteins that **OdVP3** interacts with is a critical step in understanding the viral life cycle and can reveal novel targets for antiviral drug development.

This document provides detailed protocols for screening a cDNA library for **OdVP3** interactors, validating the findings, and quantifying the interaction strength.

## Principle of the GAL4-Based Yeast Two-Hybrid System

The most common Y2H system utilizes the yeast GAL4 transcription factor. The principle is illustrated below. When the **OdVP3** "bait" does not interact with a "prey" protein, the reporter genes remain silent. An interaction event brings the Activation Domain close to the promoter, initiating transcription of reporter genes like HIS3 (allowing growth on histidine-deficient media) and lacZ (producing  $\beta$ -galactosidase).

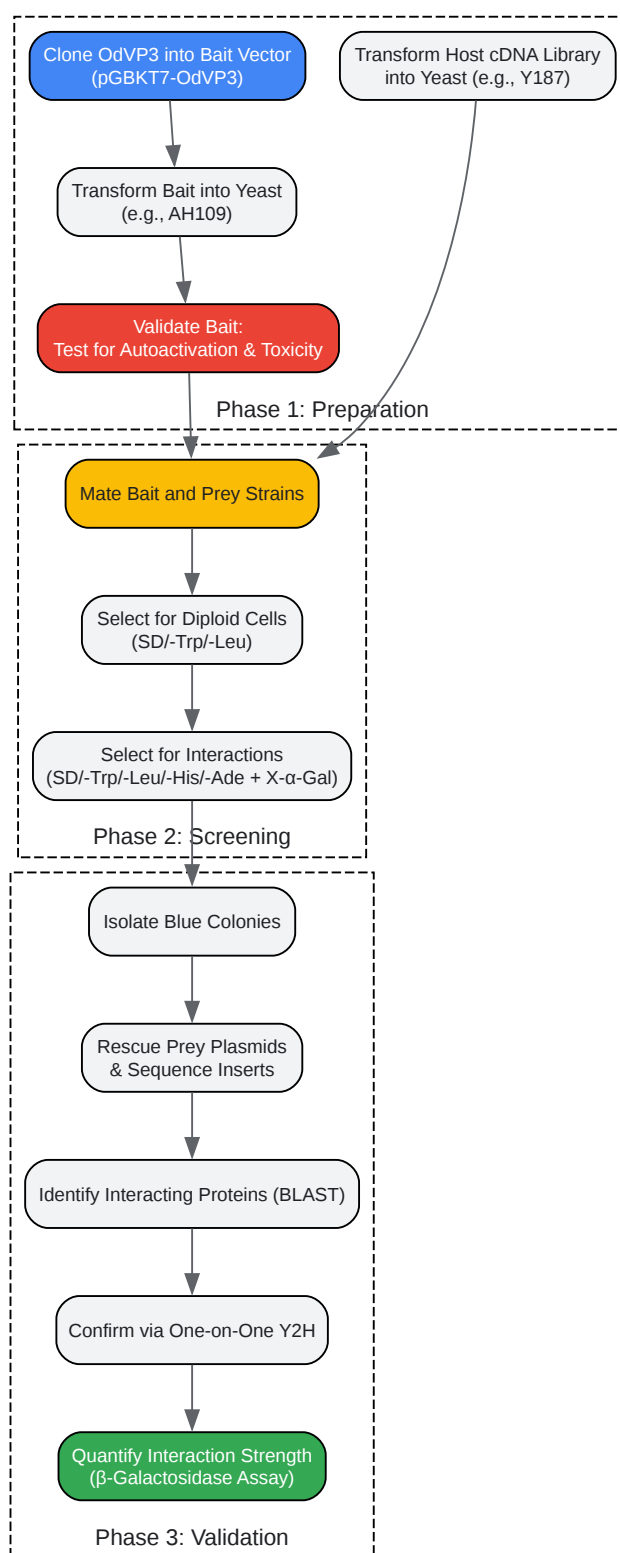


Figure 2: Experimental Workflow for Y2H Screening

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## References

- 1. A High-Throughput Yeast Two-Hybrid Protocol to Determine Virus-Host Protein Interactions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. researchgate.net [[researchgate.net](https://www.researchgate.net/)]
- 3. Yeast two-hybrid assay to identify host-virus interactions - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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